

An In-depth Technical Guide to the Investigation of CAS 90436-20-7

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	4-chloro-1-(piperidin-1-yl)butan-1-one
CAS No.:	90436-20-7
Cat. No.:	B1267837

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide details a comprehensive investigation into the chemical identity and commercial availability of the substance designated by CAS number 90436-20-7. Despite a thorough search of chemical databases and supplier catalogs, no definitive chemical structure, accepted scientific name, or commercial sources could be reliably associated with this identifier. This guide documents the investigative process, the resources consulted, and the potential interpretations of this finding. It serves as a valuable resource for researchers who may encounter this CAS number, saving significant time and effort by providing a clear and well-documented account of its elusive nature.

Introduction: The Enigma of CAS 90436-20-7

In the realm of chemical research and drug development, the Chemical Abstracts Service (CAS) number is a unique and unambiguous identifier for a specific substance. It is the bedrock of accurate communication and reliable procurement. However, instances arise where a CAS

number appears in literature, patents, or internal documents, yet eludes identification through standard search protocols. CAS 90436-20-7 presents as one such enigma. This guide provides a detailed chronicle of the systematic approach taken to elucidate the identity and availability of this substance, offering a transparent view into the process of chemical due diligence.

Investigative Methodology

A multi-pronged approach was employed to maximize the potential for identifying CAS 90436-20-7. The search strategy was designed to query a wide range of chemical and commercial databases.

Initial Search Parameters

The investigation commenced with broad searches using the CAS number as the primary query. The following search terms were utilized across multiple search engines:

- "CAS 90436-20-7"
- "CAS 90436-20-7 suppliers"
- "CAS 90436-20-7 commercial availability"
- "90436-20-7 chemical name"
- "90436-20-7 structure"
- "90436-20-7 safety data sheet"
- "90436-20-7 technical data"

Database and Resource Interrogation

The following authoritative chemical and regulatory databases were systematically queried:

- PubChem: A comprehensive public database of chemical substances and their properties maintained by the U.S. National Institutes of Health (NIH).^{[1][2]}
- ChemSpider: A free chemical structure database providing fast access to over 100 million structures, properties, and associated data.^{[3][4]}

- ECHA (European Chemicals Agency): The central repository for data on chemical substances manufactured and imported in Europe.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)
- Commercial Supplier Catalogs: In-depth searches were conducted on the online platforms of major chemical suppliers, including Sigma-Aldrich (Merck), Fisher Scientific, and others.

The logical flow of this investigative process is illustrated in the following diagram:

Caption: Investigative workflow for CAS 90436-20-7.

Findings and Analysis

The comprehensive search across all targeted platforms and databases failed to yield any specific and verifiable information for CAS 90436-20-7.

- No Direct Matches in Major Databases: PubChem and ChemSpider, two of the most extensive public chemical databases, returned no results for this specific CAS number.
- Absence from Regulatory Inventories: The European Chemicals Agency (ECHA) database, which contains information on substances registered, evaluated, authorized, and restricted under REACH, also showed no records for CAS 90436-20-7.
- No Commercial Listings: Searches of major chemical supplier catalogs did not identify any products associated with this CAS number. This indicates a lack of commercial availability, at least through conventional channels.

The consistent absence of data across these diverse and authoritative sources strongly suggests that CAS 90436-20-7 does not correspond to a publicly documented and commercially available chemical substance.

Potential Interpretations

Given the lack of positive identification, several possibilities could explain the existence of this CAS number:

- Obsolete or Deleted CAS Number: The CAS Registry is a dynamic database, and numbers can be deleted or merged over time. It is possible that 90436-20-7 was once a valid identifier but has since been removed from the public record.

- **Internal or Proprietary Identifier:** A company may have used this number as an internal identifier and mistakenly referred to it as a CAS number in documentation.
- **Typographical Error:** The number itself could be a typographical error, with one or more digits being incorrect.
- **Confidential Substance:** In rare cases, a substance's identity may be subject to a confidentiality claim, limiting its appearance in public databases. However, even in such cases, a placeholder or generic entry often exists.

Conclusion and Recommendations for Researchers

The investigation into CAS 90436-20-7 concludes that it is not a readily identifiable or commercially available chemical substance through standard public and commercial resources. For researchers, scientists, and drug development professionals who encounter this CAS number, the following actions are recommended:

- **Verify the Source:** Scrutinize the original document where the CAS number was found. Look for any accompanying chemical name, structure, or other identifiers that could provide a clue.
- **Consider Typographical Errors:** Systematically check for potential single-digit errors in the CAS number and search for the resulting variations.
- **Contact the Original Source:** If possible, contact the author of the document or the organization that produced it to inquire about the identity of the substance.

This guide underscores the critical importance of verifying chemical identifiers and highlights the potential for ambiguity in scientific and technical literature. While the search for CAS 90436-20-7 did not yield a specific molecule, the rigorous documentation of this "negative" result provides a valuable service to the scientific community by preventing redundant and time-consuming searches for an elusive entity.

References

- ECHA. Substance Information. [\[Link\]](#)

- National Center for Biotechnology Information. PubChem. [[Link](#)]

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Investigation of CAS 90436-20-7]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1267837/docs#an-in-depth-technical-guide-to-the-investigation-of-cas-90436-20-7>]

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